

Essential Safety and Operational Guide for Handling Sandoz 58-035

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Compound of Interest

Compound Name: Sandoz 58-035

Cat. No.: B1196694

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For researchers, scientists, and drug development professionals utilizing **Sandoz 58-035**, this guide provides immediate safety, handling, and disposal protocols to ensure a secure laboratory environment.

Personal Protective Equipment (PPE) and Engineering Controls

Proper PPE and engineering controls are critical when handling **Sandoz 58-035** to minimize exposure. The substance is generally not classified as hazardous, but it is recommended to handle it with care, as with all laboratory chemicals.[\[1\]](#)[\[2\]](#)

Control Type	Specification	Rationale
Engineering Controls	Use in a well-ventilated area with appropriate exhaust ventilation. [1] [3]	To minimize inhalation of dust or aerosols.
Provide an accessible safety shower and eye wash station. [1]	For immediate decontamination in case of accidental contact.	
Eye Protection	Safety glasses with side-shields or goggles.	To prevent eye contact with dust particles.
Hand Protection	Compatible chemical-resistant gloves.	To avoid skin contact. Gloves should be inspected before use and disposed of properly after handling. [3]
Respiratory Protection	For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask is recommended. [3] [4]	To prevent inhalation of fine particles, especially when handling the powder form.
Skin and Body Protection	Laboratory coat.	To protect personal clothing and skin from contamination.

Occupational Exposure Limits: This product contains no substances with established occupational exposure limit values.[\[1\]](#)

Handling and Storage Procedures

Handling:

- Avoid direct contact with skin and eyes.[\[1\]](#)[\[5\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated area.[1][3]
- Keep the container tightly sealed.[1][3]
- Recommended storage temperatures:
 - Powder: -20°C for up to 3 years.[1]
 - In solvent: -80°C for up to 6 months or -20°C for up to 1 month.[6]

Spill and Disposal Plan

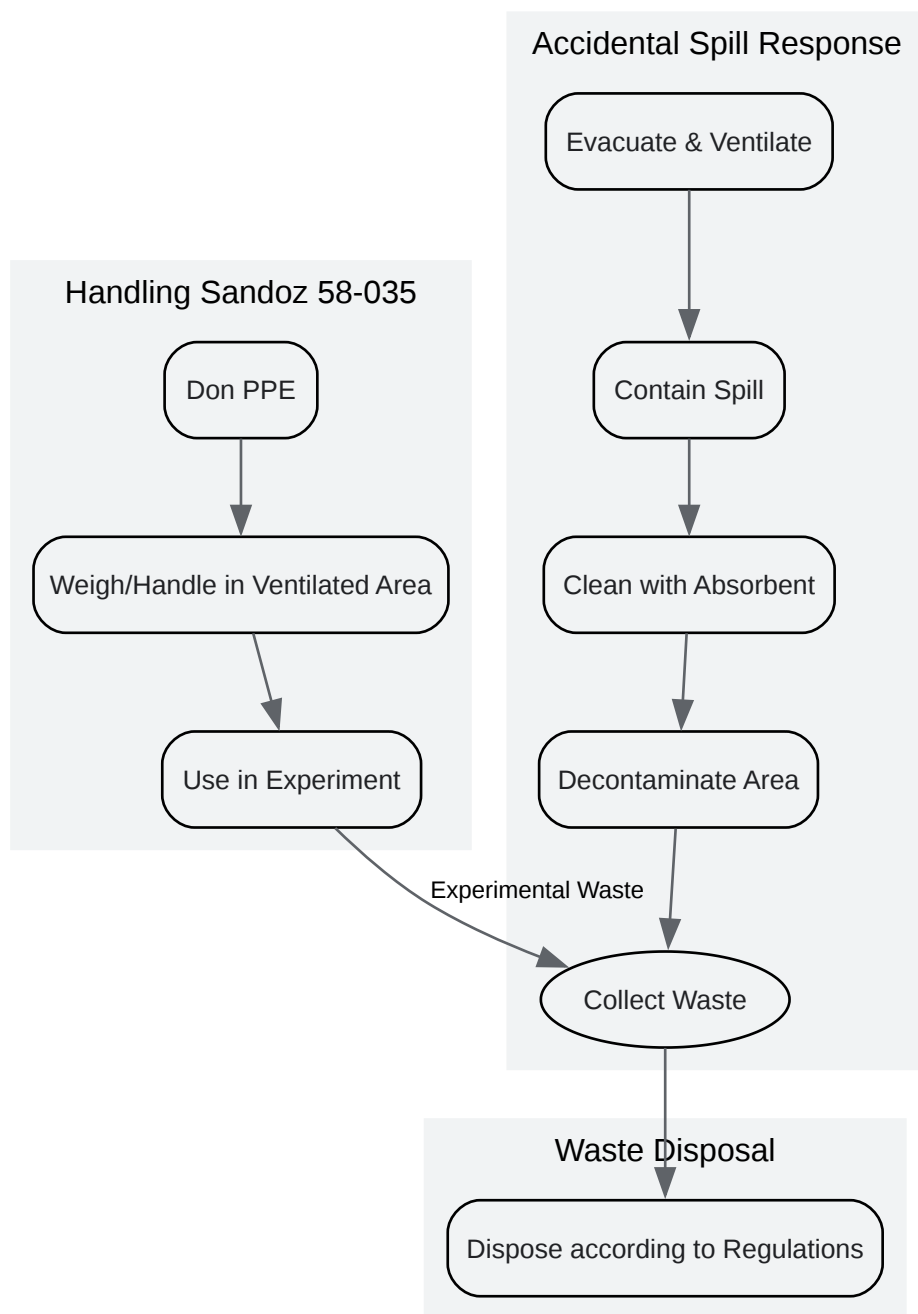
Accidental Release:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage. Keep the product away from drains and water courses.[1]
- Protect: Wear full personal protective equipment, including respiratory protection.[1]
- Clean-up:
 - For powder: Sweep up and shovel. Avoid generating dust.
 - For solutions: Absorb with a liquid-binding material (e.g., diatomite, universal binders).[1]
- Decontaminate: Scrub surfaces and equipment with alcohol.[1]
- Collect: Place contaminated material into a suitable, closed container for disposal.[3]

Disposal:

- Dispose of contaminated waste material in accordance with local, state, and federal regulations.
- Do not let the product enter drains.[3]

Workflow for Handling and Disposal of Sandoz 58-035

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling, spill response, and disposal of **Sandoz 58-035**.

Experimental Protocol: Induction of Endoplasmic Reticulum Stress in Macrophages

Sandoz 58-035 is an inhibitor of Acyl-CoA:cholesterol acyltransferase (ACAT), which leads to an accumulation of free cholesterol in the endoplasmic reticulum (ER), a known trigger for the Unfolded Protein Response (UPR).^[7] The following is a representative protocol for inducing ER stress in macrophages.

Objective: To induce ER stress in murine peritoneal macrophages using **Sandoz 58-035** in combination with acetylated low-density lipoprotein (AcLDL).

Materials:

- **Sandoz 58-035** (Sigma-Aldrich)
- Acetylated LDL (AcLDL)
- Primary murine peritoneal macrophages
- Appropriate cell culture media and reagents
- Annexin V staining kit for apoptosis detection

Procedure:

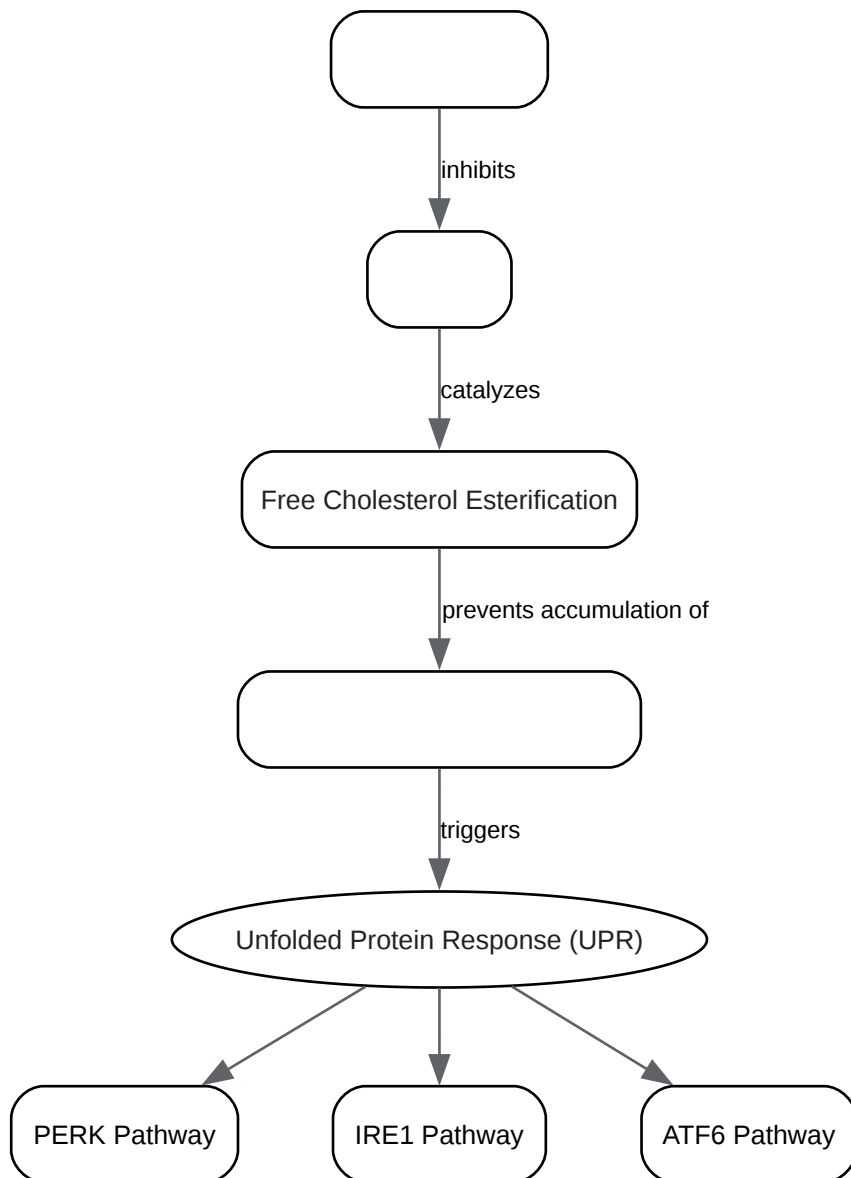
- **Cell Culture:** Culture primary macrophages from wild-type or relevant mouse models in appropriate media.
- **Treatment:** Treat the macrophages with AcLDL (100 µg/mL) and **Sandoz 58-035** (10 µg/mL).
- **Incubation:** Incubate the cells for the desired time points (e.g., 8 hours for analysis of gene expression, or longer for apoptosis assays).
- **Analysis:**
 - **Apoptosis:** To determine the rate of apoptosis, stain the cells with Annexin V and analyze by flow cytometry.

- Gene Expression: For analysis of UPR markers (e.g., SERCA2 mRNA), isolate total RNA and perform real-time quantitative PCR.

Signaling Pathway

Sandoz 58-035 inhibits the ACAT enzyme, which is responsible for esterifying free cholesterol into cholesteryl esters for storage in lipid droplets. This inhibition leads to an increase in the concentration of free cholesterol within the endoplasmic reticulum membrane. This accumulation of free cholesterol disrupts ER homeostasis and induces the Unfolded Protein Response (UPR). The UPR is a cellular stress response that is activated by the accumulation of unfolded or misfolded proteins in the ER lumen. It involves three main signaling branches: PERK, IRE1, and ATF6, which work to restore ER function or, if the stress is too severe, trigger apoptosis.

Sandoz 58-035 Mechanism of UPR Induction



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Caption: Logical diagram of how **Sandoz 58-035** induces the Unfolded Protein Response.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Sandoz 58-035]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196694#personal-protective-equipment-for-handling-sandoz-58-035]

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